

Foreword: The Strategic Value of Fluorinated Scaffolds

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Compound of Interest

Compound Name: 2-Fluoro-4-methoxybenzonitrile

CAS No.: 94610-82-9

Cat. No.: B1298646

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In the landscape of modern medicinal chemistry, the strategic incorporation of fluorine is a cornerstone of rational drug design. The unique physicochemical properties imparted by fluorine—such as enhanced metabolic stability, increased binding affinity, and modulated basicity of nearby functional groups—make fluorinated building blocks indispensable tools.^[1]

2-Fluoro-4-methoxybenzonitrile stands out as a particularly valuable intermediate. Its trifunctional nature, comprising a reactive nitrile, a metabolically robust fluoro-substituent, and an electron-donating methoxy group, offers a versatile platform for the synthesis of complex molecular architectures. This guide provides an in-depth analysis of its synthesis, characterization, reactivity, and application, with a focus on the underlying chemical principles that drive its utility in research and development.

Physicochemical and Spectroscopic Profile

A thorough understanding of a chemical intermediate begins with its fundamental properties and spectroscopic signature. These data are critical for quality control, reaction monitoring, and structural confirmation.

Physical and Chemical Properties

The properties of **2-Fluoro-4-methoxybenzonitrile**, a white solid at room temperature, are summarized below.^[1]

Property	Value	Source(s)
CAS Number	94610-82-9	^[2]
Molecular Formula	C ₈ H ₆ FNO	^[2]
Molecular Weight	151.14 g/mol	^[2]
Appearance	White Solid	^[1]
Melting Point	62-65 °C	-
Boiling Point	233.9 ± 20.0 °C at 760 mmHg	-
Density	1.2 ± 0.1 g/cm ³	-
XLogP3	1.7	^[2]
Flash Point	95.3 ± 21.8 °C	-

Spectroscopic Characterization

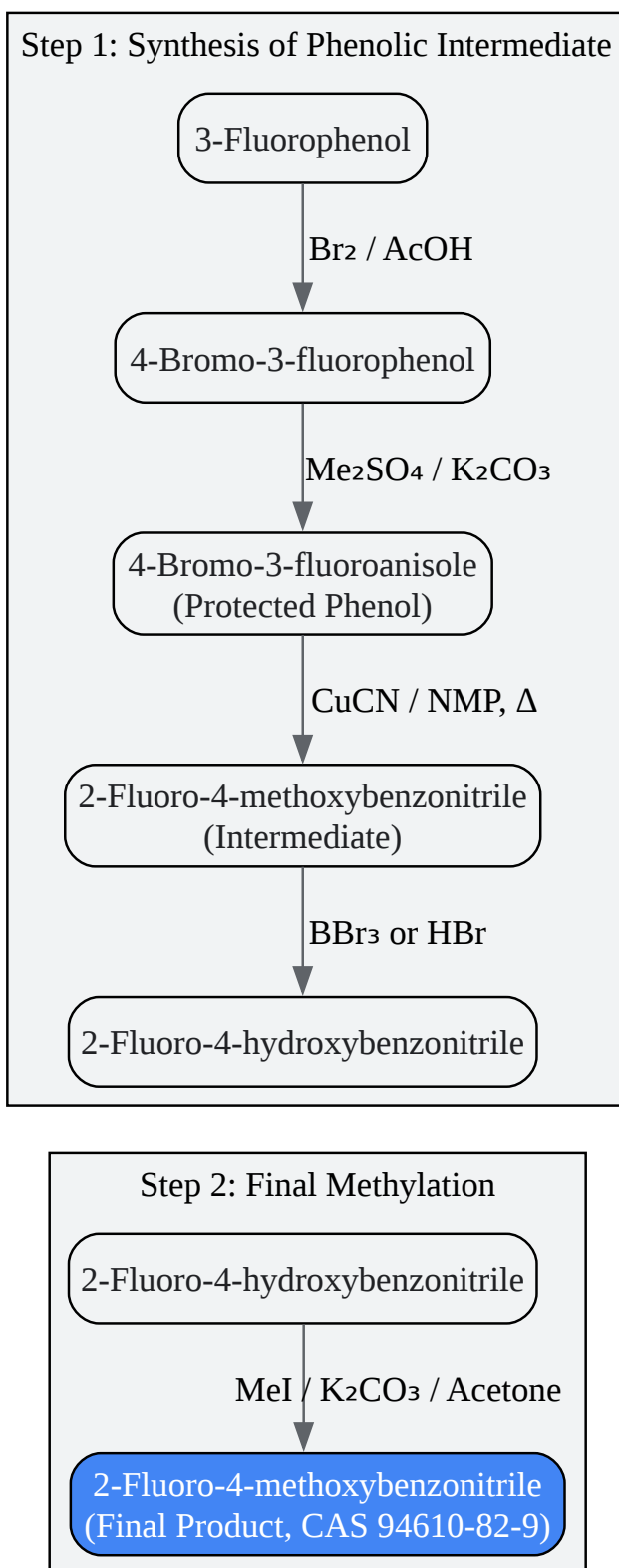
Confirming the identity and purity of **2-Fluoro-4-methoxybenzonitrile** is achieved through a combination of spectroscopic techniques. While a complete experimental dataset is not publicly available, a robust and reliable spectroscopic profile can be predicted based on established principles and data from analogous structures.^{[3][4]}

Technique	Predicted Data and Interpretation
^1H NMR	δ (ppm) $\sim$ 7.6-7.7 (1H, t, $J \approx 8.8$ Hz): H6, triplet due to coupling with H5 and F. $\sim$ 6.8-6.9 (1H, dd, $J \approx 8.8$, 2.4 Hz): H5, doublet of doublets from coupling to H6 and H3. $\sim$ 6.7-6.8 (1H, dd, $J \approx 11.0$, 2.4 Hz): H3, doublet of doublets from ortho-coupling to F and meta-coupling to H5. $\sim$ 3.8-3.9 (3H, s): Methoxy ($-\text{OCH}_3$) protons.
^{13}C NMR	δ (ppm) $\sim$ 165 (d, $^1\text{JCF} \approx 255$ Hz): C2, large doublet due to direct C-F coupling. $\sim$ 163 (s): C4. $\sim$ 134 (d, $^3\text{JCF} \approx 8$ Hz): C6. $\sim$ 118 (s): $\text{C}\equiv\text{N}$. $\sim$ 112 (d, $^2\text{JCF} \approx 22$ Hz): C1. $\sim$ 109 (d, $^4\text{JCF} \approx 4$ Hz): C5. $\sim$ 102 (d, $^2\text{JCF} \approx 26$ Hz): C3. $\sim$ 56 (s): $-\text{OCH}_3$.
IR (cm^{-1})	$\sim$ 2230-2220: Sharp, strong $\text{C}\equiv\text{N}$ stretch. $\sim$ 1610, 1500: Aromatic $\text{C}=\text{C}$ stretching. $\sim$ 1250-1200: Aryl-O- CH_3 asymmetric stretch. $\sim$ 1100-1000: Aryl-F stretch.
MS (EI)	m/z (%): 151 (M^+ , 100), 136 ($\text{M}^+ - \text{CH}_3$), 108 ($\text{M}^+ - \text{CH}_3, -\text{CO}$).

Synthesis and Mechanistic Considerations

A reliable and scalable synthesis is paramount for any valuable building block. While multiple synthetic routes are conceivable, a robust pathway involves the strategic functionalization of a readily available fluorophenol precursor. The following two-step protocol is proposed based on well-established and high-yielding chemical transformations.

Workflow: Proposed Synthesis of 2-Fluoro-4-methoxybenzonitrile



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Caption: Proposed two-stage synthesis pathway.

Step 1: Synthesis of 2-Fluoro-4-hydroxybenzonitrile

The synthesis of the key phenolic intermediate can be adapted from established procedures for fluorinated aromatics.[5]

- **Rationale:** This pathway begins with the bromination of 3-fluorophenol. Bromination occurs selectively at the para-position due to the strong ortho,para-directing effect of the hydroxyl group. The resulting 4-bromo-3-fluorophenol is then subjected to a Rosenmund–von Braun reaction. To prevent side reactions with the acidic phenol, it is first protected as a methyl ether. The nitrile group is introduced by heating with copper(I) cyanide in a polar aprotic solvent like N-methyl-2-pyrrolidone (NMP). Finally, deprotection of the methyl ether yields the desired phenolic intermediate.
- **Self-Validation:** Each step of this sequence can be monitored by TLC and the structure of the intermediate confirmed by NMR spectroscopy before proceeding, ensuring the integrity of the synthetic pathway.

Step 2: Methylation to 2-Fluoro-4-methoxybenzonitrile (Protocol)

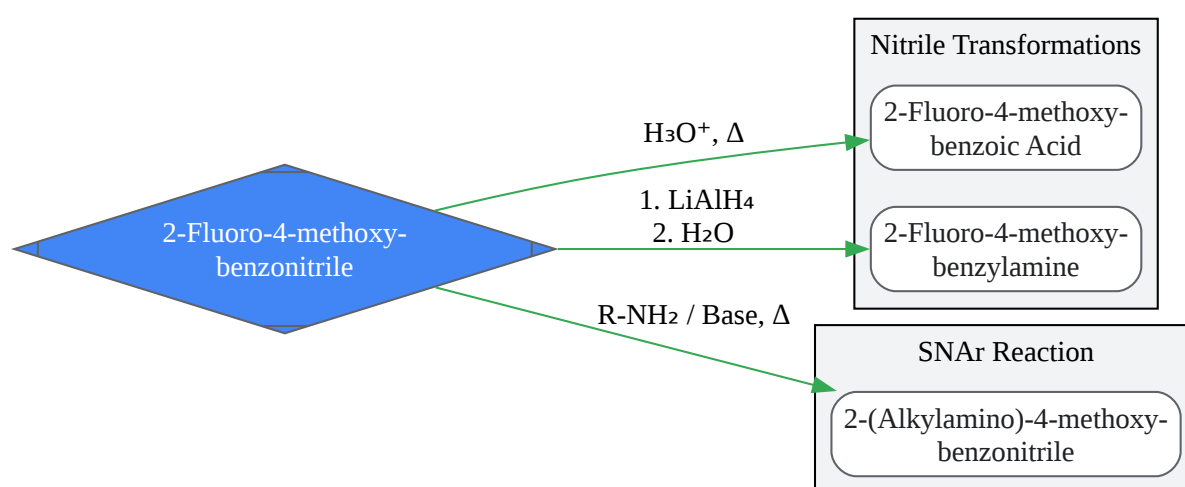
This final step is a classic Williamson ether synthesis, a reliable and high-yielding reaction.

- **Protocol Details:**
 - To a stirred solution of 2-fluoro-4-hydroxybenzonitrile (1.0 eq) in acetone (10 mL/g), add anhydrous potassium carbonate (1.5 eq).
 - Add methyl iodide (1.2 eq) dropwise at room temperature.
 - Heat the reaction mixture to reflux and stir for 4-6 hours, monitoring for the disappearance of starting material by TLC.
 - After completion, cool the mixture to room temperature and filter off the inorganic salts.
 - Concentrate the filtrate under reduced pressure to yield the crude product.

- Purify the residue by recrystallization from an appropriate solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford **2-Fluoro-4-methoxybenzonitrile** as a pure, white solid.
- Causality of Choices:
 - Solvent (Acetone): Acetone is an ideal solvent as it is polar enough to dissolve the reactants but does not interfere with the reaction. Its boiling point allows for gentle reflux conditions.
 - Base (K_2CO_3): Potassium carbonate is a mild, inexpensive, and easily removable base sufficient to deprotonate the phenol without promoting side reactions.
 - Methylating Agent (MeI): Methyl iodide is a highly reactive and efficient methylating agent for this transformation.

Reactivity and Synthetic Utility

The synthetic power of **2-Fluoro-4-methoxybenzonitrile** stems from the distinct reactivity of its three functional groups. Understanding these allows for its strategic deployment in complex synthesis.



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Caption: Key synthetic transformations of the title compound.

- **Nitrile Group:** The nitrile is a versatile functional handle. It can be readily hydrolyzed under acidic or basic conditions to the corresponding 2-fluoro-4-methoxybenzoic acid, a common fragment in drug molecules.[6] Alternatively, it can be reduced using powerful reducing agents like lithium aluminum hydride (LiAlH₄) to furnish the 2-fluoro-4-methoxybenzylamine.
- **Fluoro Group (Nucleophilic Aromatic Substitution - S_NAr):** The electron-withdrawing nitrile group activates the ortho-positioned fluorine for S_NAr. This is perhaps its most valuable feature, allowing for the facile introduction of nucleophiles, particularly amines or thiols, at the C2 position. This reaction is often the key step in building the core of a target molecule.

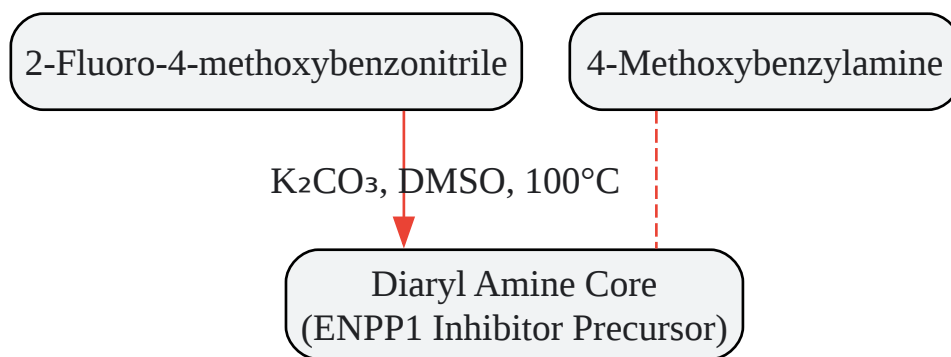
Application Profile: A Key Building Block for Novel ENPP1 Inhibitors

The true measure of an intermediate's value is its successful application in synthesizing high-value molecules. A recent and compelling example is the use of **2-Fluoro-4-methoxybenzonitrile** in the development of novel inhibitors for Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1).

ENPP1 is a key enzyme implicated in cancer progression, and its inhibition is a promising therapeutic strategy.[1][7] In a recently disclosed patent, scientists utilized **2-Fluoro-4-methoxybenzonitrile** as a cornerstone for building a new class of heteroaromatic ENPP1 inhibitors.

Case Study: Synthesis of an ENPP1 Inhibitor Core

The patent describes a key S_NAr reaction where the title compound is coupled with an amine to construct the central diaryl amine scaffold of the potential drug candidate.[1][7]



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Caption: Patented reaction utilizing the title compound.

This application perfectly illustrates the intended use of this building block. The fluorine atom serves as an excellent leaving group under thermal conditions, enabling the construction of a C-N bond that would be difficult to form via other methods like traditional cross-coupling. The methoxy and nitrile groups remain intact, available for further elaboration or to serve as critical pharmacophoric features in the final API.

Safety, Handling, and Storage

As a senior scientist, ensuring laboratory safety is non-negotiable. **2-Fluoro-4-methoxybenzonitrile** is a hazardous chemical and must be handled with appropriate precautions.

GHS Hazard Profile

Pictogram(s)	Hazard Statement(s)
	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.

Data aggregated from multiple supplier safety data sheets.

Recommended Handling Protocol

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Skin and Body Protection: Wear a flame-retardant lab coat.
- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., vermiculite, sand), sweep up, and place in a sealed container for hazardous waste disposal.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.

Conclusion

2-Fluoro-4-methoxybenzonitrile is more than just another chemical intermediate; it is a strategically designed building block that addresses specific challenges in modern synthetic chemistry. Its unique combination of functional groups provides a robust platform for creating complex molecules, particularly in the field of medicinal chemistry. As demonstrated by its recent application in the synthesis of novel cancer therapeutic agents, its importance is set to grow. By understanding its synthesis, reactivity, and handling requirements, researchers can effectively and safely leverage this versatile compound to accelerate the discovery and development of next-generation pharmaceuticals.

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